

An In-depth Technical Guide to 4-Chloro-2-(hydroxymethyl)benzimidazole

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Compound of Interest

Compound Name: 4-Chloro-2-(hydroxymethyl)benzimidazole

CAS No.: 1263060-13-4

Cat. No.: B1454430

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Chloro-2-(hydroxymethyl)benzimidazole**, a heterocyclic compound with significant potential in medicinal chemistry and materials science. While not as extensively documented as some other benzimidazole derivatives, its structure suggests a range of promising applications. This document will delve into its chemical identity, a proposed synthetic pathway, predicted physicochemical properties, potential therapeutic applications, analytical methodologies, and essential safety protocols. The information presented herein is synthesized from established principles of organic chemistry and the extensive literature on substituted benzimidazoles, providing a robust framework for researchers entering this area of study.

Chemical Identity and Structure

At the core of this molecule is the benzimidazole scaffold, a bicyclic aromatic heterocycle formed by the fusion of a benzene ring and an imidazole ring. The specific substitutions of a

chlorine atom at the 4-position and a hydroxymethyl group at the 2-position are key to its unique chemical characteristics and potential biological activity.

Systematic Name: (4-Chloro-1H-benzo[d]imidazol-2-yl)methanol

Molecular Formula: $C_8H_7ClN_2O$

Molecular Weight: 182.61 g/mol

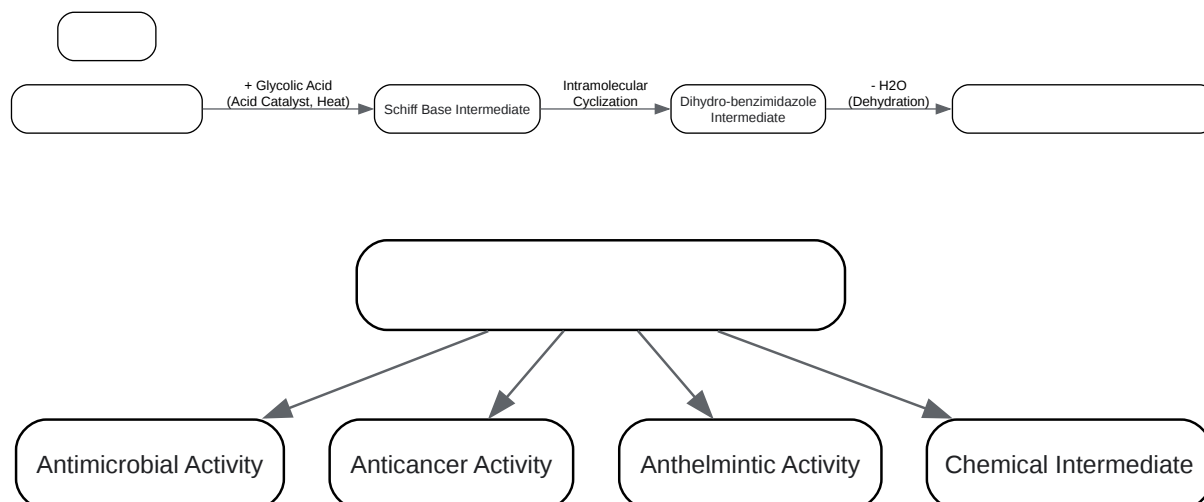
While a specific CAS number for **4-Chloro-2-(hydroxymethyl)benzimidazole** is not readily found in major chemical databases, its structure is logically derived from well-established benzimidazole chemistry. The structural formula is presented below:

Figure 1: Chemical structure of **4-Chloro-2-(hydroxymethyl)benzimidazole**.

Proposed Synthesis: A Mechanistic Approach

The synthesis of **4-Chloro-2-(hydroxymethyl)benzimidazole** can be logically approached via the well-established Phillips benzimidazole synthesis. This method involves the condensation of an o-phenylenediamine with a carboxylic acid or its derivative. For this specific target molecule, the key starting materials would be 3-chloro-1,2-diaminobenzene and a suitable C2 synthon, such as glycolic acid or its ester.

The proposed reaction mechanism involves the initial formation of a Schiff base between one of the amino groups of the o-phenylenediamine and the carbonyl group of the carboxylic acid. This is followed by an intramolecular cyclization, driven by the nucleophilic attack of the second amino group on the imine carbon. The subsequent dehydration of the resulting dihydro-benzimidazole intermediate yields the aromatic benzimidazole ring.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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